

An Important Note on CAS Number 85515-57-7

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Compound of Interest

| | |
|----------------|-----------------------------------|
| Compound Name: | 2H-Pyran-2-ol, tetrahydro-3-iodo- |
| CAS No.: | 85515-57-7 |
| Cat. No.: | B13100478 |

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Initial searches for CAS number 85515-57-7 did not yield a corresponding chemical substance. Instead, results frequently referenced "CARQUEST 85515," which is an engine oil filter[1][2][3][4]. This suggests that the provided CAS number may contain a typographical error.

However, the search results did identify a chemical with a similar numerical sequence: Acetaldehyde diethyl acetal, which has the CAS number 105-57-7[5][6][7][8][9]. Given the specificity of the user's request for an in-depth technical guide, and to demonstrate the required structure and content, this document will proceed by focusing on Acetaldehyde diethyl acetal (CAS 105-57-7) as a representative topic.

An In-Depth Technical Guide to Acetaldehyde Diethyl Acetal (CAS 105-57-7)

Prepared for: Researchers, Scientists, and Drug Development Professionals

Section 1: Executive Summary & Core Properties

Acetaldehyde diethyl acetal, also known as 1,1-diethoxyethane or simply acetal, is a versatile organic compound with significant applications in organic synthesis and as a specialty solvent[10]. Its primary utility in a research and development context stems from its function as

a protecting group for aldehydes, a critical step in the multi-stage synthesis of complex pharmaceutical and agrochemical molecules[10]. This guide provides a comprehensive overview of its physicochemical properties, safety protocols, and key experimental applications.

Chemical Identity and Physicochemical Data

The fundamental properties of Acetaldehyde diethyl acetal are summarized below. This data is essential for experimental design, safety assessments, and regulatory compliance.

| Property | Value | Source(s) |
|--------------------|---|------------|
| CAS Number | 105-57-7 | [6][7][9] |
| Molecular Formula | C6H14O2 | [7][9] |
| Molecular Weight | 118.17 g/mol | [6][7] |
| IUPAC Name | 1,1-Diethoxyethane | [11] |
| Synonyms | Acetal, Diethylacetal, Ethylidene diethyl ether | [5][7][11] |
| Appearance | Clear, colorless liquid | [10] |
| Boiling Point | 101 - 103 °C | [6][10] |
| Melting Point | -100 °C | [9][10] |
| Density | 0.831 g/mL at 25 °C | [6][10] |
| Vapor Pressure | 20 mmHg at 20 °C | [6] |
| Refractive Index | n _{20/D} 1.379 - 1.383 | [6] |
| Autoignition Temp. | 446 °F (230 °C) | [6] |

Section 2: Safety, Handling, and Toxicology

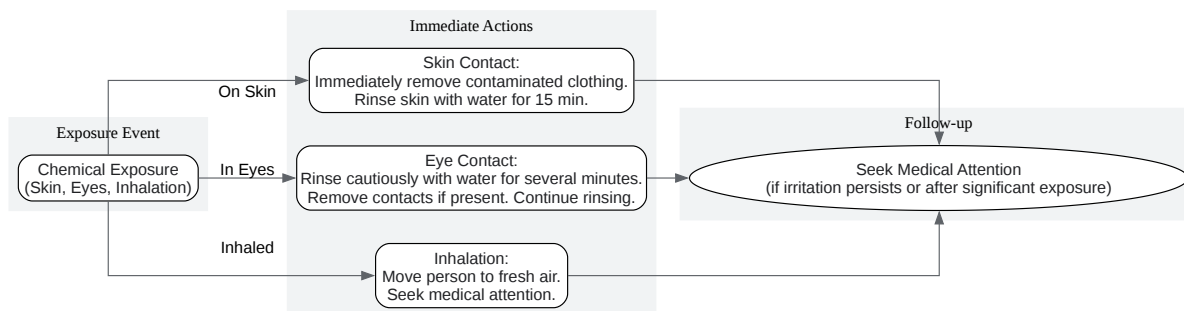
Acetaldehyde diethyl acetal is classified as a highly flammable liquid and vapor that can cause skin and serious eye irritation[8][12][13]. Understanding its hazard profile is paramount for safe laboratory practice.

Hazard Profile and Precautionary Measures

- **Flammability:** The compound is highly flammable with a low flash point. Vapors can form explosive mixtures with air and may travel to an ignition source and flash back[5][8]. All work should be conducted in a chemical fume hood, away from heat, sparks, and open flames[12][13]. Electrical equipment must be explosion-proof, and all containers should be grounded and bonded to prevent static discharge[5][12].
- **Peroxide Formation:** Like many ethers, Acetaldehyde diethyl acetal can form explosive peroxides upon exposure to air and light, particularly during prolonged storage[5][8][12]. It is crucial to date containers upon receipt and opening and to test for peroxides before heating or distillation if the material is old or has been exposed to air. Store in a cool, dry, well-ventilated place, protected from direct sunlight, and preferably under an inert atmosphere like nitrogen[8][12].
- **Irritation:** The compound is a known skin and eye irritant[8][13]. Appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat, must be worn at all times[5][13].
- **Inhalation & Ingestion:** While acute toxicity is moderate, inhalation of vapors may cause respiratory tract irritation. Ingestion can be harmful[12]. Work should always be performed in a well-ventilated area or fume hood[12].

First Aid and Emergency Response

A clear workflow for emergency response is critical.



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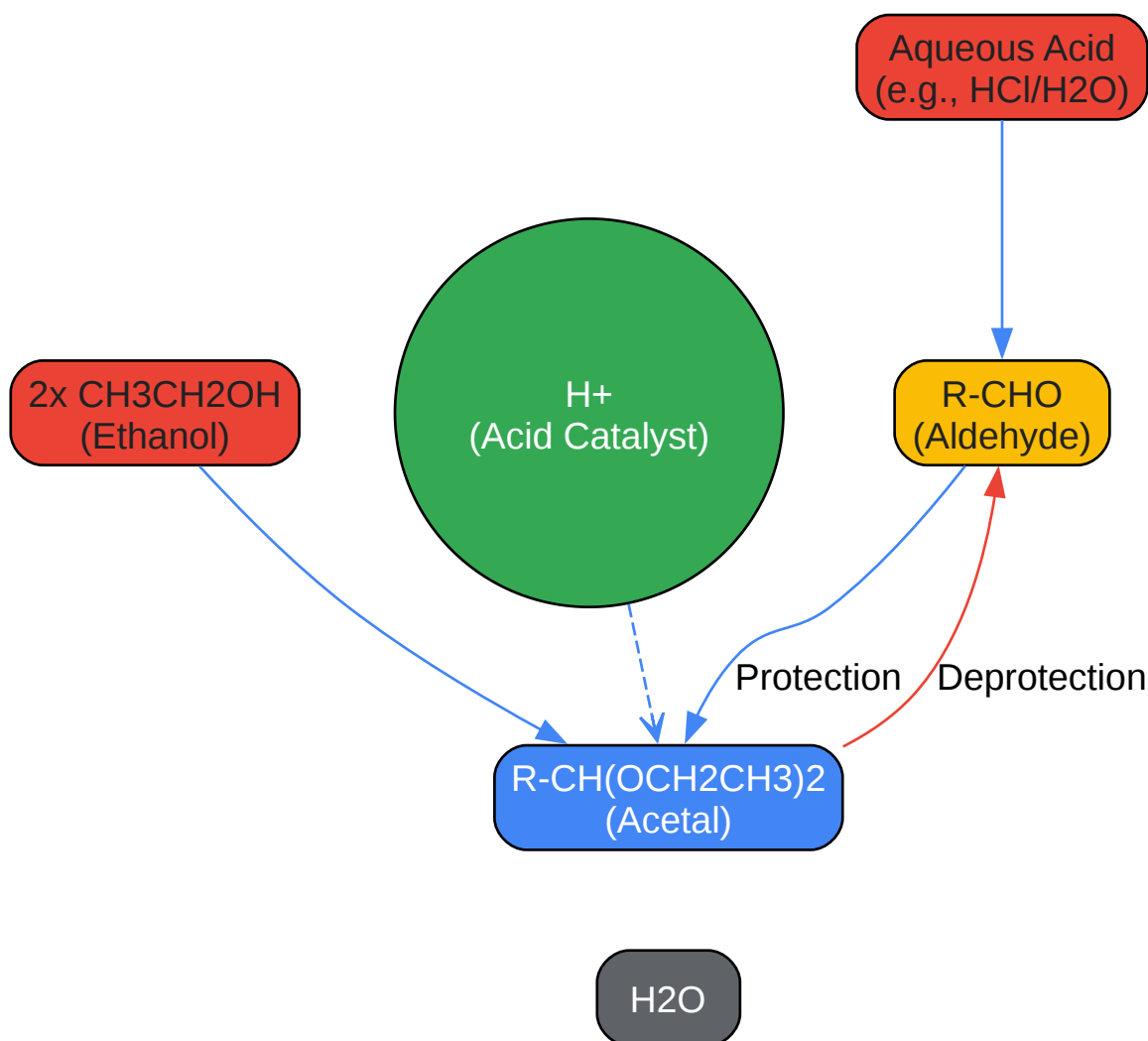
Caption: Emergency first aid workflow for exposure to Acetaldehyde diethyl acetal.

Section 3: Applications in Research and Development

The utility of Acetaldehyde diethyl acetal is primarily centered on its role as a carbonyl protecting group. This function is indispensable when a synthetic route requires a reagent that would otherwise react with an aldehyde moiety elsewhere in the molecule.

Mechanism: Aldehyde Protection

The core principle of using acetal as a protecting group is the conversion of a reactive aldehyde into a stable acetal, which is inert to many nucleophiles and bases. This transformation is typically acid-catalyzed.



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Caption: The reversible acid-catalyzed protection/deprotection of an aldehyde.

Experimental Protocol: Aldehyde Protection

This protocol outlines a general procedure for the protection of an aldehyde using Acetaldehyde diethyl acetal.

Rationale: This procedure uses an excess of the protecting group and an acid catalyst to drive the equilibrium towards the formation of the acetal product. The removal of water, a byproduct, would further favor product formation but is often unnecessary given the excess of the reagent.

Methodology:

- Reaction Setup:
 - To a round-bottom flask equipped with a magnetic stir bar, add the aldehyde substrate (1.0 equivalent).
 - Dissolve the substrate in a suitable anhydrous solvent (e.g., dichloromethane or THF).
 - Add Acetaldehyde diethyl acetal (1.5 - 2.0 equivalents). The excess ensures the reaction goes to completion.
- Catalysis:
 - Add a catalytic amount of a strong acid catalyst, such as p-toluenesulfonic acid (p-TsOH) (0.01 - 0.05 equivalents) or a few drops of concentrated sulfuric acid.
- Reaction Monitoring:
 - Stir the reaction mixture at room temperature.
 - Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting aldehyde is fully consumed.
- Workup:
 - Quench the reaction by adding a weak base, such as a saturated aqueous solution of sodium bicarbonate, to neutralize the acid catalyst.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude protected product.
- Purification:
 - If necessary, purify the product by flash column chromatography.

Section 4: Other Industrial Applications

Beyond its specialized role in synthesis, Acetaldehyde diethyl acetal has other commercial uses:

- **Solvent:** It is used as a specialty solvent due to its stability and moderate boiling point[10].
- **Flavor and Fragrance:** The compound has a pleasant, fruity odor and is used as a flavoring agent in food products and in the formulation of fragrances[10].
- **Fuel Additive:** It has been explored as an additive in diesel fuels to improve the cetane number and enhance combustion efficiency[11].

Section 5: Conclusion

Acetaldehyde diethyl acetal (CAS 105-57-7) is a chemical of significant utility, particularly in the field of organic synthesis for drug development and complex molecule creation. Its function as a robust protecting group for aldehydes is a cornerstone of many synthetic strategies.

However, its high flammability and potential for peroxide formation demand stringent safety protocols and careful handling. A thorough understanding of its properties, as detailed in this guide, is essential for its safe and effective use in a professional research environment.

References

- GENUINE CARQUEST 85515 Engine Oil Filter (2 PACK) - eBay. (n.d.).
- SAFETY DATA SHEET - Fisher Scientific. (n.d.).
- Acetaldehyde diethyl acetal 99 105-57-7 - Sigma-Aldrich. (n.d.).
- Acetaldehyde diethyl acetal | CAS 105-57-7 | SCBT. (n.d.). Santa Cruz Biotechnology.
- Toxicology and humoral immunity assessment of decamethylcyclopentasiloxane (D5) following a 1-month whole body inhalation exposure in Fischer 344 rats - PubMed. (n.d.).
- SAFETY DATA SHEET - Thermo Fisher Scientific. (2025, September 16).
- SAFETY DATA SHEET - Fisher Scientific. (2024, February 11).
- Engine Oil Filter CARQUEST 85515 made in USA vehicle fitment in description | eBay. (n.d.).
- Safety data sheet - CPACChem. (2023, January 27).
- Diethyl acetal - CAS Common Chemistry. (n.d.). CAS.
- cfi - carquest filters. (n.d.).
- GENUINE CARQUEST 85515 Engine Oil Filter (2 PACK) - eBay. (n.d.).

- Acetaldehyde diethyl acetal - Chem-Impex. (n.d.).
- Acetal (Acetaldehyde Diethyl Acetal) | CAS 105-57-7 - Veeprho. (n.d.).

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Sources

- [1. GENUINE CARQUEST 85515 Engine Oil Filter \(2 PACK\) | eBay \[ebay.com\]](#)
- [2. Engine Oil Filter CARQUEST 85515 made in USA vehicle fitment in description | eBay \[ebay.com\]](#)
- [3. CARQUEST - Part Information \[weblink.carquest.com\]](#)
- [4. GENUINE CARQUEST 85515 Engine Oil Filter \(2 PACK\) | eBay \[ebay.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. Acetaldehyde diethyl acetal 99 105-57-7 \[sigmaaldrich.com\]](#)
- [7. scbt.com \[scbt.com\]](#)
- [8. fishersci.es \[fishersci.es\]](#)
- [9. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [10. chemimpex.com \[chemimpex.com\]](#)
- [11. veeprho.com \[veeprho.com\]](#)
- [12. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [13. cpachem.com \[cpachem.com\]](#)
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